

mass spectrometry protocol for beta-Methylcholine Iodide detection

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Compound of Interest

Compound Name: *beta-Methylcholine Iodide*

CAS No.: *60154-19-0*

Cat. No.: *B3427554*

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An Application Note and Protocol for the Quantification of β -Methylcholine by Hydrophilic Interaction Liquid Chromatography-Tandem Mass Spectrometry (HILIC-LC-MS/MS)

Introduction

β -Methylcholine, a quaternary ammonium compound and a structural analogue of the neurotransmitter acetylcholine, is of significant interest in pharmaceutical and neuroscience research. Its permanent positive charge and high polarity make it a challenging analyte to retain and resolve using traditional reversed-phase liquid chromatography. This application note presents a robust and sensitive method for the detection and quantification of β -Methylcholine Iodide in biological matrices using Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with tandem mass spectrometry (LC-MS/MS).

The HILIC separation mechanism provides superior retention for polar compounds like β -Methylcholine, while the high organic content of the mobile phase enhances desolvation and ionization efficiency in the electrospray source, leading to excellent sensitivity. Tandem mass spectrometry, operating in Multiple Reaction Monitoring (MRM) mode, ensures high selectivity and specificity, allowing for accurate quantification even in complex sample matrices. This

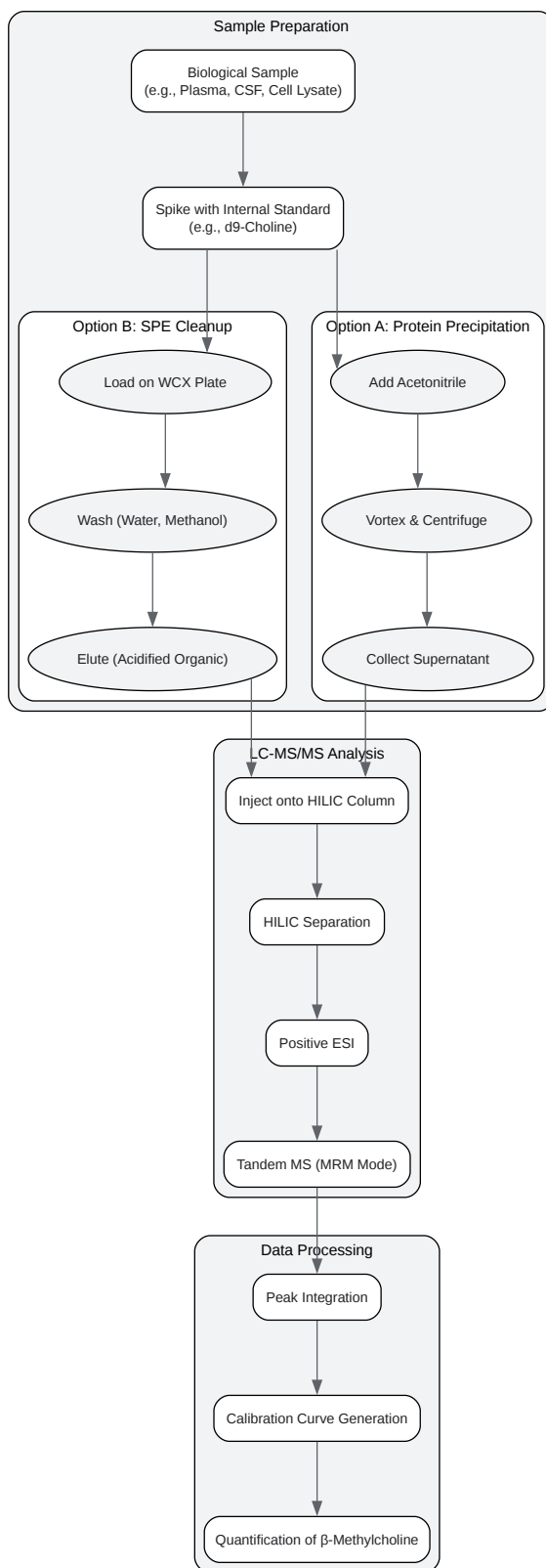
protocol is designed for researchers, scientists, and drug development professionals requiring a reliable method for β -Methylcholine analysis.

Principle of the Method

This method leverages the strengths of HILIC for chromatographic separation and triple quadrupole mass spectrometry for detection.

- **Sample Preparation:** To remove proteins and other high-molecular-weight interferences that can compromise the analytical column and ion source, a simple protein precipitation step with acetonitrile is employed. For more complex matrices requiring further cleanup, a Solid Phase Extraction (SPE) protocol using a weak cation-exchange (WCX) sorbent is also described, which selectively retains the positively charged β -Methylcholine while allowing neutral and anionic interferences to be washed away.^[1]
- **HILIC Separation:** The pre-treated sample is injected onto a HILIC column. In HILIC, a hydrophilic stationary phase is used with a mobile phase containing a high concentration of an organic solvent (e.g., acetonitrile) and a small amount of aqueous solvent. This creates a water-enriched layer on the surface of the stationary phase into which polar analytes like β -Methylcholine can partition, leading to their retention.^{[2][3]} A gradient elution, where the aqueous component is gradually increased, is used to elute the analyte.
- **ESI-MS/MS Detection:** The column effluent is directed to an electrospray ionization (ESI) source operating in positive ion mode. β -Methylcholine, being a pre-charged quaternary amine, is efficiently ionized. The specific precursor ion corresponding to the β -Methylcholine cation (m/z 118.1) is selected in the first quadrupole (Q1), fragmented in the collision cell (Q2), and specific product ions are monitored in the third quadrupole (Q3). This MRM process provides exceptional selectivity and minimizes background noise.

Experimental Workflow



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Caption: Overall workflow for the quantification of β -Methylcholine.

Materials and Reagents

- Standards: β -Methylcholine Iodide (CAS 26112-50-5)[4], Deuterated choline (Choline-d9) or other suitable stable isotope-labeled internal standard (IS).
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Isopropanol (LC-MS grade), Formic acid (99%+), Ammonium formate.
- Water: Deionized water, 18.2 M Ω -cm or greater purity.
- SPE Cartridges (Optional): Oasis WCX μ Elution plates or cartridges.
- Equipment: Analytical balance, vortex mixer, centrifuge, calibrated pipettes, autosampler vials.

Detailed Protocols

Protocol 1: Sample Preparation via Protein Precipitation

This protocol is a rapid procedure suitable for cleaner sample matrices.

- Sample Aliquot: Pipette 50 μ L of the biological sample (e.g., plasma, cell lysate) into a 1.5 mL microcentrifuge tube.
- Internal Standard Spiking: Add 5 μ L of the internal standard working solution (e.g., 50 ng/mL Choline-d9) to each sample, calibrator, and quality control (QC) sample.
- Precipitation: Add 150 μ L of ice-cold acetonitrile. The 3:1 ratio of acetonitrile to aqueous sample ensures efficient protein precipitation.[2][3]
- Vortex: Vortex the tubes vigorously for 1 minute to ensure thorough mixing and protein denaturation.
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer 100 μ L of the clear supernatant to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Sample Preparation via SPE (Weak Cation Exchange)

This protocol provides a cleaner extract and is recommended for complex or "dirty" matrices.^[1]

- **Sample Aliquot & IS Spiking:** Prepare the initial sample as described in steps 1 and 2 of Protocol 1. Dilute with 200 μ L of water.
- **Conditioning:** Condition the Oasis WCX plate wells with 200 μ L of methanol followed by 200 μ L of water. Do not allow the sorbent to dry.
- **Loading:** Load the entire diluted sample onto the conditioned plate.
- **Washing:** Wash the sorbent with 200 μ L of water, followed by 200 μ L of methanol, to remove neutral and weakly-bound interferences.
- **Elution:** Elute the analytes with 2 x 50 μ L of a solution containing 5% formic acid in 60:40 isopropanol:acetonitrile. The acidic mobile phase disrupts the ionic interaction between the quaternary amine and the WCX sorbent, allowing for its elution.
- **Injection:** Pool the eluates and inject directly into the LC-MS/MS system.

LC-MS/MS Method Parameters

The following parameters serve as a starting point and should be optimized for the specific instrument used.

Table 1: Liquid Chromatography Conditions

Parameter	Recommended Setting	Rationale
Column	Waters Atlantis HILIC Silica (or equivalent), 2.1 x 50 mm, 3 μ m	Proven retention for highly polar compounds like choline and its analogues.
Mobile Phase A	10 mM Ammonium formate in Water	Provides ions for the ESI process and maintains appropriate pH.
Mobile Phase B	10 mM Ammonium formate in 95:5 Acetonitrile:Water	High organic content required for HILIC retention mechanism.
Flow Rate	0.3 mL/min	Standard flow rate for 2.1 mm ID columns.
Gradient	0-1 min: 95% B; 1-5 min: 95% to 50% B; 5-6 min: 50% B; 6-6.1 min: 50% to 95% B; 6.1-9 min: 95% B	A gradient from high to low organic content ensures the elution of polar analytes. The final re-equilibration step is critical for reproducibility.
Injection Volume	5 μ L	Can be adjusted based on sample concentration and instrument sensitivity.
Column Temperature	40°C	Improves peak shape and reduces viscosity.

Table 2: Mass Spectrometry Conditions

Parameter	Recommended Setting	Rationale
Instrument	Triple Quadrupole Mass Spectrometer	Required for MRM-based quantification.
Ionization Mode	Electrospray Ionization (ESI), Positive	β -Methylcholine has a permanent positive charge, making it ideal for positive mode ESI. [5]
Spray Voltage	+3.5 kV	Optimal voltage for stable spray and efficient ionization; requires instrument-specific optimization.
Capillary Temperature	300°C	Facilitates desolvation of the mobile phase droplets.
Sheath/Nebulizer Gas	Nitrogen; optimize based on manufacturer's recommendation	Assists in droplet formation and desolvation.
Acquisition Mode	Multiple Reaction Monitoring (MRM)	Provides the highest selectivity and sensitivity for quantification.
Collision Gas	Argon	Inert gas used to induce fragmentation in the collision cell.
MRM Transitions	See Table 3	Specific precursor-to-product ion transitions for the analyte and internal standard.

Table 3: MRM Transitions

The molecular formula for the β -Methylcholine cation is $C_6H_{16}NO^+$, with a monoisotopic mass of 118.1232 Da.[\[6\]](#)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)	Use
β -Methylcholine	118.1	60.1	100	15	Quantifier
β -Methylcholine	118.1	100.1	100	12	Qualifier
Choline-d9 (IS)	113.1	69.1	100	15	Internal Std.

Note: Collision energies are instrument-dependent and require optimization. The m/z 60.1 product ion corresponds to the characteristic trimethyliminium fragment, a common loss for choline-like molecules.^[7] The m/z 100.1 fragment likely corresponds to the neutral loss of water.

Data Analysis and Method Validation

- **Calibration:** A calibration curve should be prepared in a surrogate matrix (e.g., artificial cerebrospinal fluid or stripped plasma) over the expected concentration range (e.g., 0.1–100 ng/mL). Plot the peak area ratio (analyte/internal standard) against the nominal concentration and apply a linear regression with 1/x or 1/x² weighting.
- **Quantification:** Determine the concentration of β -Methylcholine in unknown samples by interpolating their peak area ratios from the calibration curve.
- **Validation:** For regulated environments, the method should be validated according to relevant guidelines, assessing linearity, accuracy, precision, limit of detection (LOD), limit of quantification (LOQ), recovery, and matrix effects. Typical LOQs for similar compounds using this methodology can be in the low ng/mL to high pg/mL range.^{[2][7]}

Conclusion

The described HILIC-LC-MS/MS method provides a selective, sensitive, and reliable approach for the quantification of β -Methylcholine Iodide in various biological samples. The combination of a streamlined sample preparation protocol, efficient HILIC separation, and specific tandem

mass spectrometry detection makes this method well-suited for high-throughput analysis in both research and drug development settings.

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